

Application Notes: Synthesizing a PROTAC Library Using EM-12-Alkyne-C6-OMs

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Compound of Interest

Compound Name: *EM-12-Alkyne-C6-OMs*

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Introduction

Proteolysis-targeting chimeras (PROTACs) are revolutionary heterobifunctional molecules designed to hijack the cell's natural protein disposal system to eliminate specific proteins of interest (POIs).[1][2][3] These molecules consist of a ligand that binds to the target protein, another ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two.[1][2] By forming a ternary complex between the POI and the E3 ligase, PROTACs induce the ubiquitination of the POI, marking it for degradation by the 26S proteasome.[1][2] This event-driven, catalytic mechanism allows for the degradation of proteins that have been traditionally considered "undruggable."[2][4]

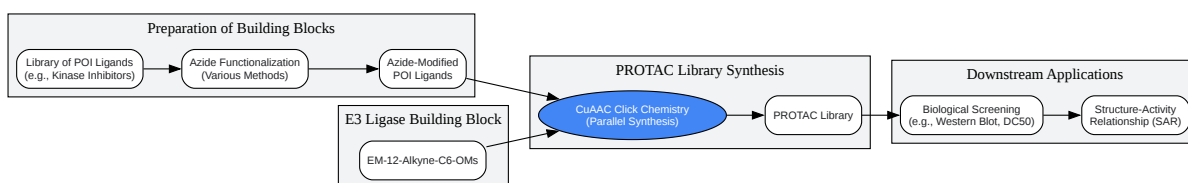
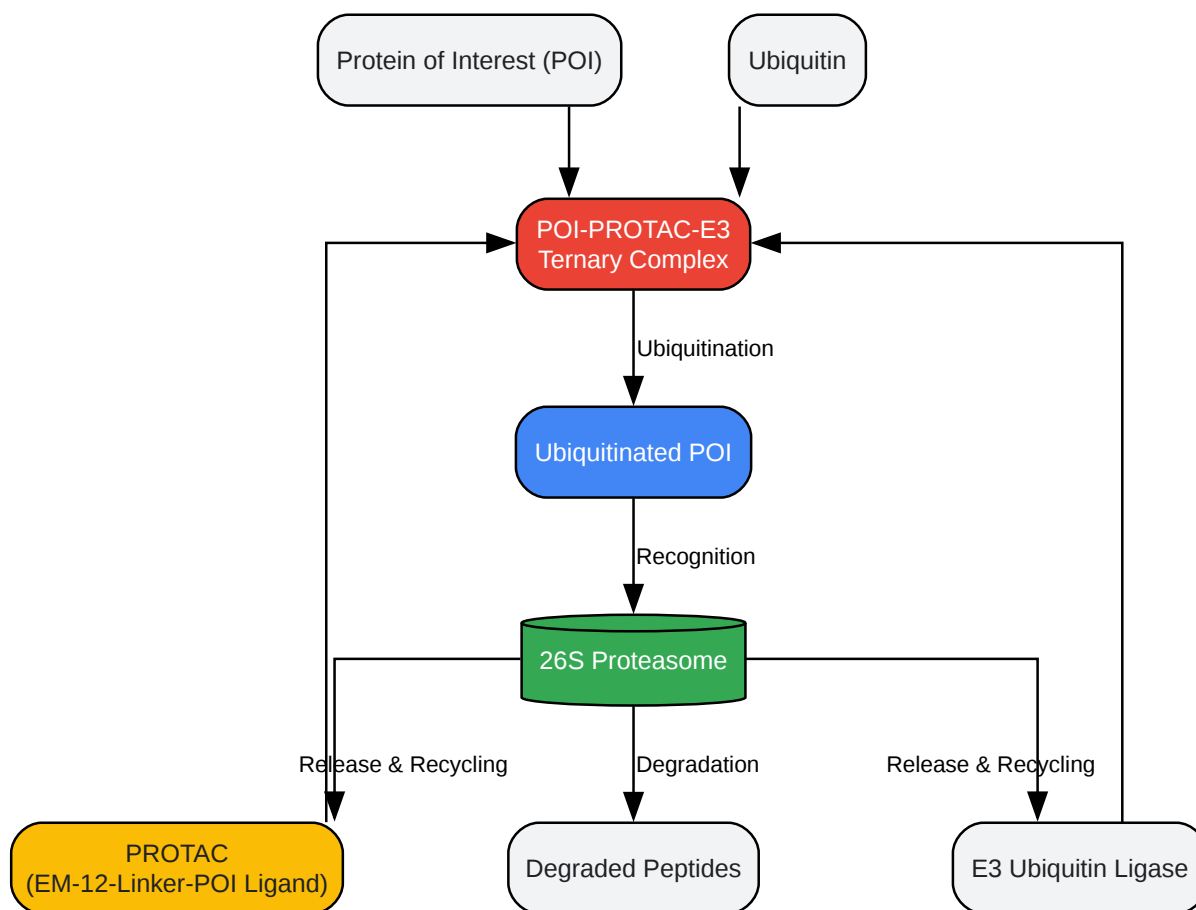
This document provides a detailed methodology for the synthesis of a PROTAC library utilizing a versatile building block, **EM-12-Alkyne-C6-OMs**. This building block is presumed to be a derivative of an E3 ligase ligand ("EM-12"), functionalized with a C6 alkyne linker and a terminal O-mesylate (OMs) group. The mesylate serves as a reactive handle for coupling with various azide-modified ligands for proteins of interest (POIs) via the highly efficient and bio-orthogonal copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry reaction.[5]

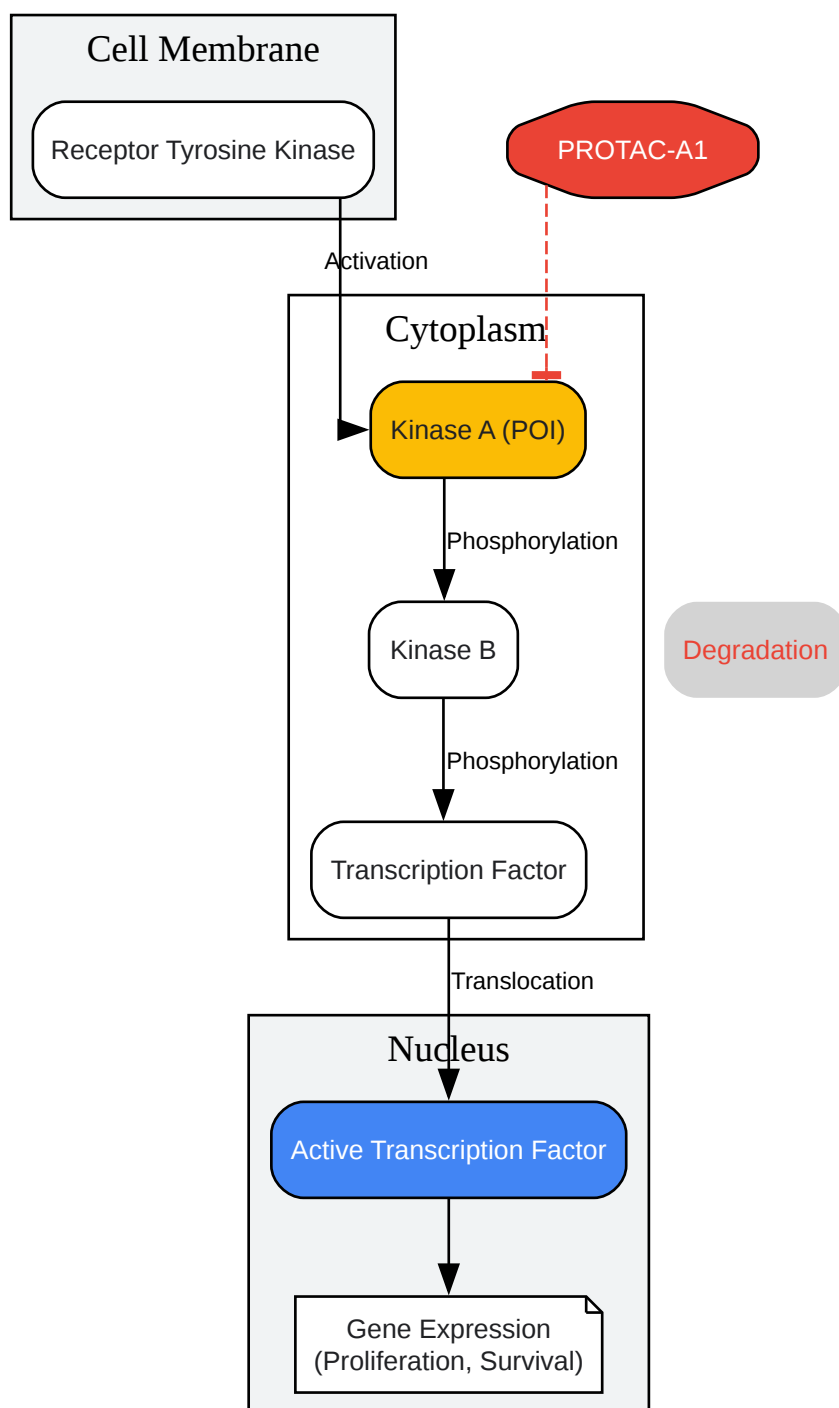
[6][7][8] This approach allows for the rapid, parallel synthesis of a diverse library of PROTACs for screening and optimization.[5][8][9]

Principle of PROTAC Action

PROTACs function by inducing the proximity of a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. This process is catalytic, as the PROTAC molecule can be recycled after the degradation of the target protein.

[3]





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